

# Comparative efficacy of Revaprazan versus omeprazole in gastric ulcer healing

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## Compound of Interest

Compound Name: Revaprazan

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## Revaprazan vs. Omeprazole: A Comparative Guide to Gastric Ulcer Healing

For Researchers, Scientists, and Drug Development Professionals

This guide provides a detailed comparison of the efficacy of **Revaprazan**, a potassium-competitive acid blocker (P-CAB), and Omeprazole, a proton pump inhibitor (PPI), in the treatment of gastric ulcers. The information is compiled from clinical trial data and pharmacological studies to assist in research and development efforts.

## Comparative Efficacy Data

A key head-to-head comparison of **Revaprazan** and Omeprazole was conducted in a randomized, double-blind, phase III, multicenter trial. The study aimed to evaluate the efficacy and safety of **Revaprazan** compared to Omeprazole in patients with gastric ulcers.<sup>[1][2][3]</sup> The primary efficacy parameter was the cumulative healing rate, determined by endoscopy after 4 and 8 weeks of treatment.<sup>[1][2][3]</sup>

Efficacy Parameter	Revaprazan (200 mg)	Omeprazole (20 mg)	p-value
Cumulative Healing Rate (Intention-to-Treat Analysis)	93.0%	89.6%	0.3038
Cumulative Healing Rate (Per-Protocol Analysis)	99.1%	100%	0.3229

Data sourced from a Phase III Clinical Trial of **Revaprazan** for Gastric Ulcer.[1][2][3]

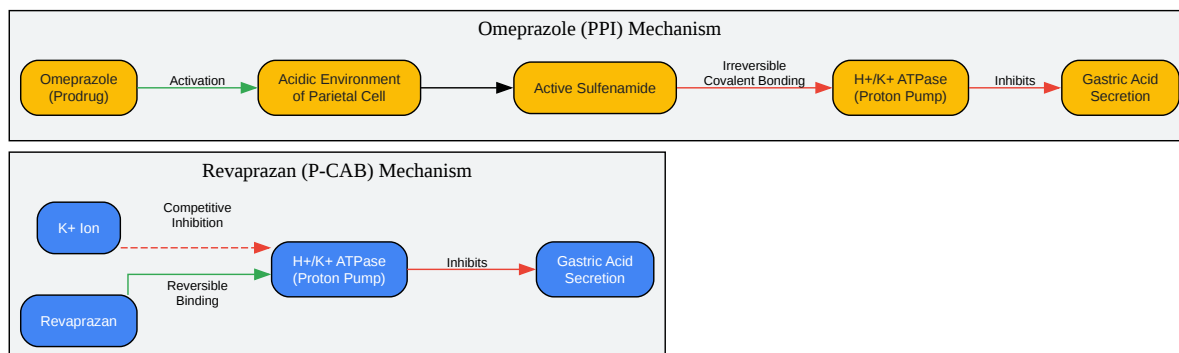
The results of this trial demonstrated that **Revaprazan** has a similar efficacy to Omeprazole in the healing of gastric ulcers over a 4 to 8-week treatment period.[1][2][3] Both drugs were also found to be well-tolerated by patients.[1][2]

## Mechanisms of Action

**Revaprazan** and Omeprazole both function to reduce gastric acid secretion but through different mechanisms.

**Revaprazan**, an acid pump antagonist, works by reversibly binding to the H<sup>+</sup>/K<sup>+</sup> ATPase (proton pump) on gastric parietal cells.[4][5] This binding is competitive with potassium ions (K<sup>+</sup>) and leads to a rapid inhibition of gastric acid secretion.[4][5][6]

Omeprazole, a proton pump inhibitor, is a prodrug that requires activation in the acidic environment of the parietal cells.[7][8] Once activated, it forms a covalent bond with the H<sup>+</sup>/K<sup>+</sup> ATPase, leading to irreversible inhibition of the proton pump.[8][9] The body must synthesize new enzyme to restore acid secretion.[8]



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Mechanisms of Action for **Revaprazan** and Omeprazole

## Experimental Protocols

The pivotal Phase III clinical trial comparing **Revaprazan** and Omeprazole followed a rigorous methodology to ensure the validity of its findings.

**Study Design:** A randomized, double-blind, phase III, multicenter trial was conducted.<sup>[1][2][3]</sup>

**Participants:** Two hundred and ninety-two subjects with one or more gastric ulcers were randomized for the study.<sup>[1][2][3]</sup>

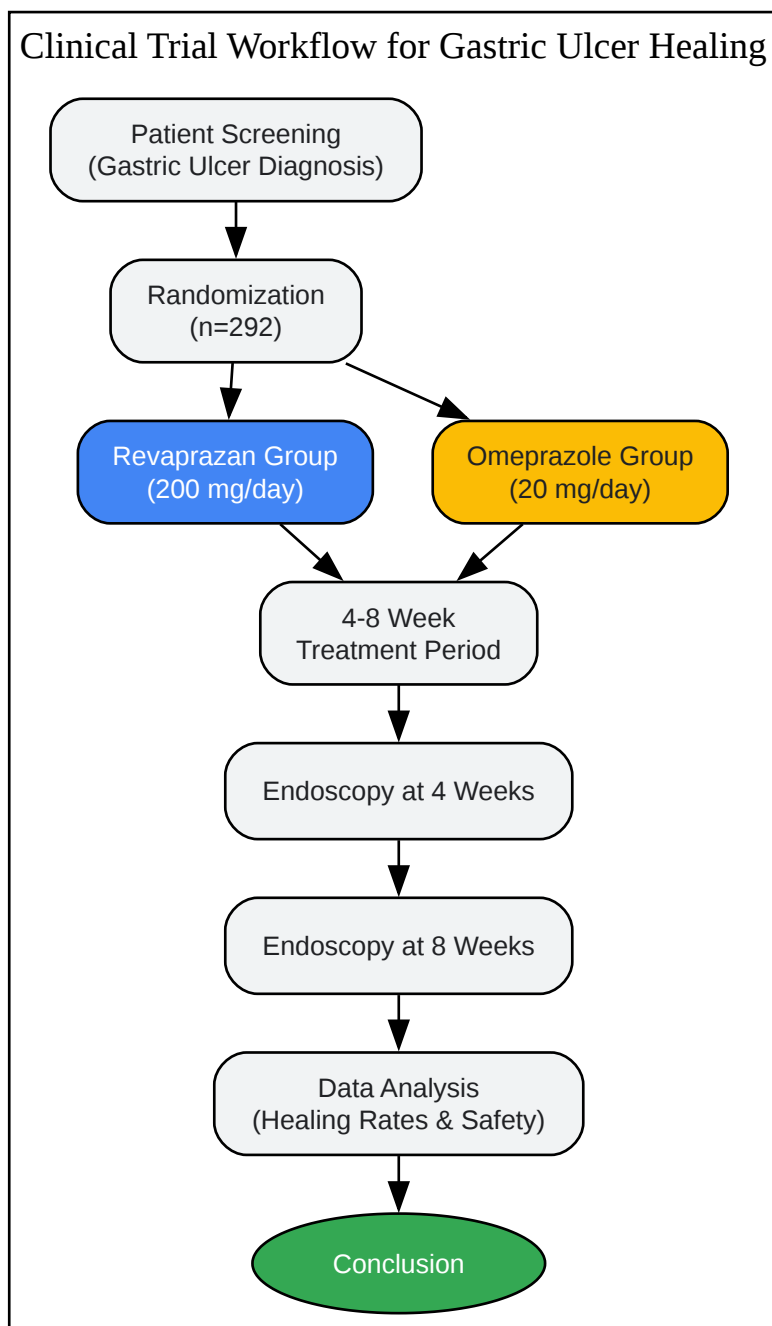
**Treatment Regimen:** Patients were assigned to one of two treatment groups:

- **Revaprazan Group:** 200 mg of **Revaprazan** administered once daily.<sup>[1][2][3]</sup>
- **Omeprazole Group:** 20 mg of Omeprazole administered once daily.<sup>[1][2][3]</sup>

**Treatment Duration:** The treatment period was for 4 to 8 weeks.<sup>[1][2][3]</sup>

**Efficacy Assessment:** The primary endpoint was the cumulative healing rate of gastric ulcers, which was assessed via endoscopy at 4 and 8 weeks of treatment.<sup>[1][2][3]</sup> A secondary endpoint was the improvement rate of pain.<sup>[1][2][3]</sup>

**Statistical Analysis:** Both intention-to-treat and per-protocol analyses were performed to compare the cumulative healing rates between the two groups.<sup>[1][2][3]</sup>

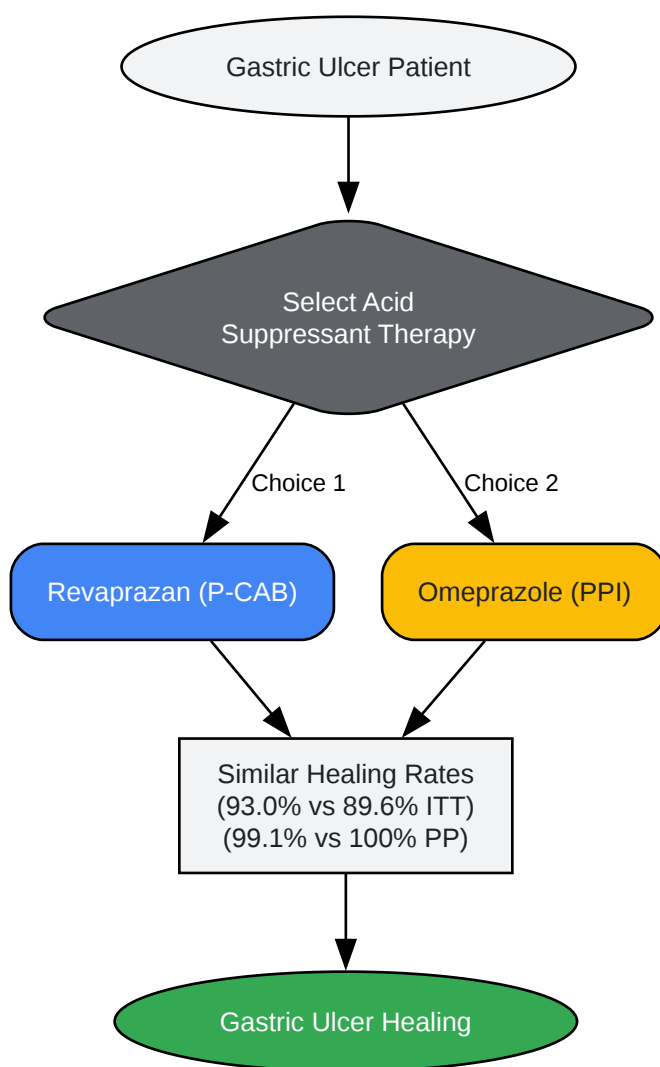


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## Phase III Clinical Trial Workflow

## Comparative Efficacy Summary

The available clinical trial data suggests that **Revaprazan** is a viable alternative to Omeprazole for the treatment of gastric ulcers, offering a similar efficacy and safety profile.[1][2][3] The choice between these two agents may depend on factors such as regional availability, cost, and specific patient characteristics.

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## Comparative Efficacy Flowchart

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